

Cadmium iodate CAS number and chemical formula

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Compound of Interest

Compound Name: Cadmium iodate

Cat. No.: B1591320

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An In-depth Technical Guide to Cadmium Iodate

This technical guide provides a comprehensive overview of **cadmium iodate**, including its fundamental chemical identifiers and physical properties. The information is curated for researchers, scientists, and professionals in drug development who require precise and reliable data.

Core Chemical Identifiers

Cadmium iodate is an inorganic compound with well-defined identifiers crucial for regulatory and research purposes.

Identifier	Value
CAS Number	7790-81-0[1][2][3][4][5]
Chemical Formula	$\text{Cd}(\text{IO}_3)_2$ [1][2]
Molecular Formula	CdI_2O_6 [3][5]
IUPAC Name	cadmium(2+) diiodate[2][3]
EC Number	232-224-1[1][2][3]
InChI	InChI=1S/Cd.2HIO3/c;22-1(3)4/h;2(H,2,3,4)/q+2;;/p-2[2][3]
InChIKey	BJHNOFIZTODKMI-UHFFFAOYSA-L[2][3]
SMILES	[Cd+2].[O-]I(=O)=O.[O-]I(=O)=O[2]

Physicochemical Properties

The following table summarizes the key physical and chemical properties of **cadmium iodate**.

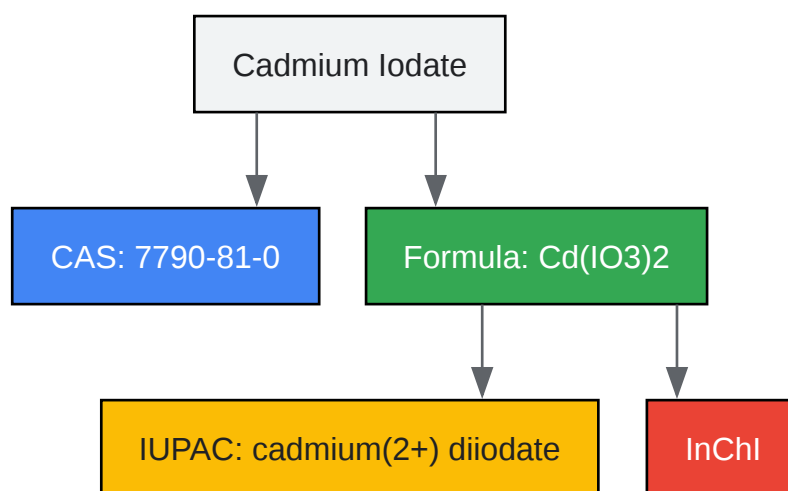
Property	Value
Molecular Weight	462.22 g/mol [3]
Appearance	White powder[4]
Density	6.480 g/cm ³ [4]
Water Solubility	$(1.97 \pm 0.13) \times 10^{-3}$ mol/L at 25°C[4]
Solubility	Soluble in HNO_3 and NH_4OH [4]
Melting Point	Decomposes upon heating[4]

Experimental Data

Detailed experimental protocols for the synthesis or application of **cadmium iodate** in signaling pathways or drug development are not readily available in the public domain. The compound is primarily recognized as an oxidizing agent[4].

Logical Relationship of Identifiers

The relationship between the different chemical identifiers for **cadmium iodate** can be visualized as a hierarchical structure, where the common name is linked to its structural and formula-based representations.



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